

Comparative Analysis of 2-Dodecanone and 2-Undecanone as Potent Insect Repellents

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Compound of Interest

Compound Name: 2-Dodecanone

Cat. No.: B165319

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A detailed guide for researchers and drug development professionals on the efficacy, mechanisms, and experimental validation of two promising naturally-derived insect repellents.

Naturally occurring methyl ketones, **2-dodecanone** and 2-undecanone, have garnered significant attention for their potent insect repellent properties, presenting viable alternatives to conventional synthetic repellents like DEET.^{[1][2]} Both compounds are found in the glandular trichomes of wild tomato plants and are integral to the plant's natural defense against herbivorous insects.^{[2][3]} 2-Undecanone is the registered active ingredient in the commercially available repellent BioUD®, recognized by the U.S. Environmental Protection Agency (EPA).^[1] ^[3] This guide provides a comparative analysis of their performance, mechanism of action, and the experimental protocols used for their evaluation.

Comparative Efficacy Data

Quantitative data from various studies demonstrate that the repellent efficacy of aliphatic methyl ketones is influenced by the length of their carbon chain.^{[1][4]} Generally, ketones with longer carbon chains (C11-C15) exhibit higher repellent activity against mosquitoes than those with shorter chains (C7-C10).^{[4][5]}

A key study evaluating a series of methyl ketones against the malaria vector, *Anopheles gambiae*, revealed that while both **2-dodecanone** and 2-undecanone are effective, their repellency varies with concentration. At a 1% concentration, 2-undecanone showed higher repellency than **2-dodecanone**.^[1] Interestingly, at a higher 10% concentration, **2-dodecanone** achieved 100% protection, surpassing 2-undecanone in that specific test.^{[1][6]} It's also noted

that within the more active range of long-chain ketones, those with an odd number of carbon atoms, like 2-undecanone (C11), were often more effective than those with an even number, like **2-dodecanone** (C12).[4][5]

Against ticks, 2-undecanone has demonstrated significant repellency. In one study using an 8% concentration, it was 74% repellent to *Amblyomma americanum* and 75% repellent to *Dermacentor variabilis* two hours after application.[3]

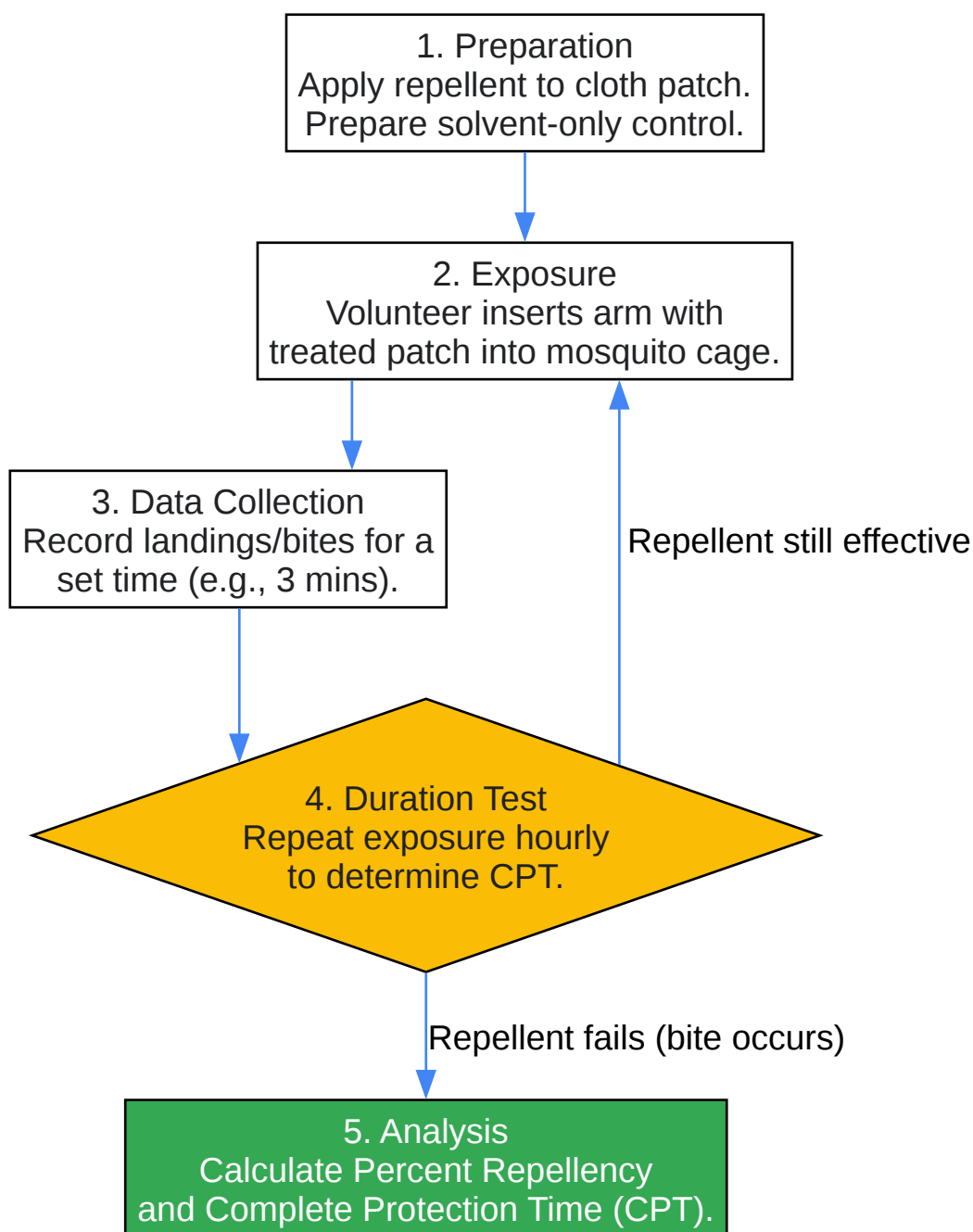
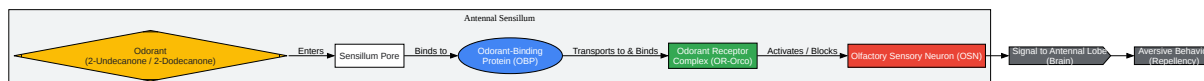
Compound	Concentration	Test Species	Percent Repellency (%)	Source
2-Undecanone	1%	<i>Anopheles gambiae</i>	35.2 ± 6.3	[1][5]
10%	<i>Anopheles gambiae</i>	50.9 ± 4.6	[5]	
7.75%	Ticks	Up to 2 hours protection	[7]	
8%	<i>Amblyomma americanum</i>	~74% (at 2 hours)	[3][7]	
8%	<i>Dermacentor variabilis</i>	~75% (at 2 hours)	[3][7]	
2-Dodecanone	1%	<i>Anopheles gambiae</i>	24.3 ± 6.2	[1][5]
10%	<i>Anopheles gambiae</i>	100	[1]	
DEET (Control)	1%	<i>Anopheles gambiae</i>	13.1 ± 2.6	[1][5]
10%	<i>Anopheles gambiae</i>	82.7 ± 1.9	[5]	

Table 1: Comparative repellency of 2-Undecanone, **2-Dodecanone**, and DEET against *Anopheles gambiae* mosquitoes and various tick species. Data compiled from multiple studies.

Mechanism of Action: Olfactory Signaling Pathway

The primary mechanism by which methyl ketones like **2-dodecanone** and 2-undecanone repel insects is through their interaction with the insect's olfactory system.^[1] These compounds can act as spatial repellents by activating olfactory sensory neurons (OSNs) that trigger an aversive response, or by blocking the insect's odorant receptors (ORs), which prevents them from detecting attractant cues from a host.^{[1][8]}

Insect olfaction is a complex process initiated when volatile odorant molecules enter the sensilla on the insect's antennae. These molecules are transported by odorant-binding proteins (OBPs) through the sensillum lymph to the ORs located on the dendritic membrane of OSNs.^{[9][10]} Insect ORs are ligand-gated ion channels that typically form a heteromeric complex with a highly conserved co-receptor known as Orco.^{[5][11]} The binding of an odorant to a specific OR-Orco complex triggers the opening of the ion channel, leading to neuron depolarization and the transmission of a signal to the brain, which is then interpreted as a specific smell, prompting either attraction or aversion.^{[12][11]} 2-Undecanone is believed to function by blocking these receptors, thereby masking the chemical cues that attract insects.



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